

Introduction: The Strategic Value of a Multifunctional Indole Scaffold

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Compound of Interest

Compound Name: *methyl 4-bromo-3-formyl-1H-indole-7-carboxylate*

Cat. No.: *B11843039*

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The indole ring system is a cornerstone of medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a vast array of bioactive natural products and FDA-approved drugs.^{[1][2]} Its unique electronic properties and ability to engage in various biological interactions, including hydrogen bonding and π -stacking, make it an ideal scaffold for drug design.^{[1][3]} The strategic functionalization of the indole core is paramount to modulating its pharmacological profile.

Methyl 4-bromo-3-formyl-1H-indole-7-carboxylate (CAS: 1643573-87-8) is a particularly valuable synthetic intermediate. It incorporates three distinct and orthogonally reactive functional groups onto the indole framework:

- A C3-formyl group, a versatile handle for numerous chemical transformations.^[4]
- A C4-bromo substituent, perfectly positioned for transition-metal-catalyzed cross-coupling reactions.
- A C7-methyl carboxylate group, which can be readily modified to explore interactions within a target's binding pocket.

This trifecta of functionalities provides medicinal chemists with a powerful platform for generating diverse molecular libraries, enabling the systematic exploration of structure-activity relationships (SAR) in drug discovery programs.

Physicochemical and Spectroscopic Profile

A clear understanding of a compound's physical and chemical properties is fundamental to its application. The key characteristics of **methyl 4-bromo-3-formyl-1H-indole-7-carboxylate** are summarized below.

Property	Value	Source
CAS Number	1643573-87-8	[5]
Molecular Formula	C ₁₁ H ₈ BrNO ₃	[5]
Molecular Weight	282.09 g/mol	[5]
Appearance	Off-white to yellow solid (predicted)	-
SMILES	<chem>COC(=O)c1cccc2c1c(c[nH]2)C=O</chem>	[5]
Purity	≥95% (typical commercial grade)	-

Spectroscopic Characterization (Predicted):

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aldehyde proton (~10.0 ppm), the N-H proton of the indole ring (>11.0 ppm in DMSO-d₆), aromatic protons on the benzene ring, the C2-proton, and the methyl ester protons (~3.9 ppm).[6][7][8]
- ¹³C NMR:** The carbon spectrum will feature characteristic resonances for the aldehyde carbonyl (~185 ppm), the ester carbonyl (~165 ppm), and various sp²-hybridized carbons of the bicyclic indole core.[7][8]
- Infrared (IR) Spectroscopy:** The IR spectrum should display prominent absorption bands for the N-H stretch (~3300 cm⁻¹), the aldehyde C=O stretch (~1670 cm⁻¹), and the ester C=O

stretch ($\sim 1720\text{ cm}^{-1}$).

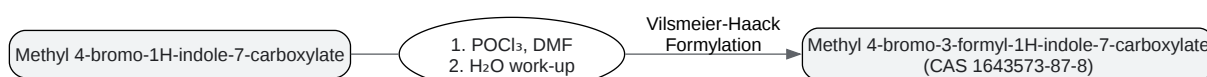
- Mass Spectrometry (MS): The mass spectrum will show a characteristic isotopic pattern for a monobrominated compound, with two major peaks of nearly equal intensity separated by 2 m/z units (^{79}Br and ^{81}Br).

Synthesis and Mechanistic Rationale

The most logical and industrially scalable approach to synthesizing **methyl 4-bromo-3-formyl-1H-indole-7-carboxylate** is through the electrophilic formylation of a pre-functionalized indole precursor. The Vilsmeier-Haack reaction is the premier method for this transformation due to its high regioselectivity for the electron-rich C3 position of the indole nucleus.[4]

Core Synthetic Pathway:

The synthesis commences with the precursor, methyl 4-bromo-1H-indole-7-carboxylate, which undergoes a Vilsmeier-Haack reaction using a pre-formed Vilsmeier reagent derived from phosphorus oxychloride (POCl_3) and N,N-dimethylformamide (DMF).



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Caption: Synthetic route via Vilsmeier-Haack formylation.

Mechanistic Deep Dive:

The Vilsmeier-Haack reaction proceeds through a well-established mechanism:

- Formation of the Vilsmeier Reagent: DMF, a substituted amide, reacts with the powerful Lewis acid POCl_3 to form a highly electrophilic chloroiminium ion, also known as the Vilsmeier reagent.[9]
- Electrophilic Aromatic Substitution: The electron-rich indole ring, acting as a nucleophile, attacks the Vilsmeier reagent. This attack occurs preferentially at the C3 position, which has

the highest electron density.

- **Iminium Intermediate Formation:** The initial adduct eliminates HCl to form a stable iminium ion intermediate.
- **Hydrolysis:** During the aqueous work-up, the iminium ion is readily hydrolyzed to yield the final 3-formylindole product.

While classic, the Vilsmeier-Haack reaction requires stoichiometric amounts of hazardous POCl_3 .^[10] Modern research has explored greener alternatives, such as boron-catalyzed or iron-catalyzed formylations, which offer milder conditions and reduce hazardous waste.^{[4][11]}

Detailed Experimental Protocol (Vilsmeier-Haack)

This protocol is a representative procedure based on established methodologies for indole formylation and should be adapted and optimized for specific laboratory conditions.

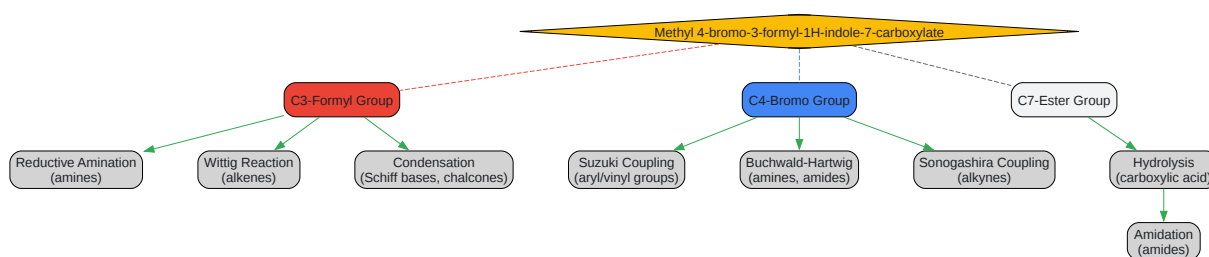
Safety Precaution: This reaction should be performed in a well-ventilated fume hood by trained personnel. POCl_3 is highly corrosive and reacts violently with water. Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves, is mandatory.

- **Reagent Preparation:** In a three-necked, flame-dried round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, place anhydrous N,N-dimethylformamide (DMF, 3.0 eq.). Cool the flask to 0 °C in an ice-water bath.
- **Vilsmeier Reagent Formation:** Add phosphorus oxychloride (POCl_3 , 1.2 eq.) dropwise to the cooled DMF via the dropping funnel over 30 minutes. Maintain the temperature below 5 °C. After the addition is complete, allow the mixture to stir at 0 °C for an additional 30 minutes to ensure the complete formation of the Vilsmeier reagent.
- **Substrate Addition:** Dissolve methyl 4-bromo-1H-indole-7-carboxylate (1.0 eq.) in a minimal amount of anhydrous DMF and add this solution dropwise to the Vilsmeier reagent at 0 °C.
- **Reaction:** After the addition, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

- **Quenching and Hydrolysis:** Once the reaction is complete, carefully and slowly pour the reaction mixture onto crushed ice containing an excess of sodium acetate or sodium hydroxide solution to neutralize the acid and hydrolyze the intermediate. This step is highly exothermic and must be performed with caution.
- **Product Isolation:** Stir the resulting suspension for 1 hour. The product will typically precipitate out of the aqueous solution. Collect the solid product by vacuum filtration and wash it thoroughly with cold water.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by silica gel column chromatography to yield the pure **methyl 4-bromo-3-formyl-1H-indole-7-carboxylate**.

Reactivity and Strategic Applications in Drug Discovery

The true value of this compound lies in the differential reactivity of its three functional groups, which can be addressed selectively to build molecular complexity. This makes it an exemplary starting point for creating diverse chemical libraries for high-throughput screening.



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Caption: Key reaction pathways for molecular diversification.

- **The C3-Formyl Group:** This aldehyde is a gateway to a multitude of derivatives. It readily undergoes reductive amination to install various amine side chains, participates in Wittig reactions to form alkenes, and engages in condensation reactions to produce imines or chalcone-like structures.[\[4\]](#)[\[12\]](#) These transformations are fundamental for probing polar and lipophilic interactions in drug targets.
- **The C4-Bromo Group:** As an aryl bromide, this position is primed for a wide range of palladium-catalyzed cross-coupling reactions. Suzuki, Stille, and Negishi couplings can introduce new aryl or alkyl groups, while Buchwald-Hartwig amination can form C-N bonds. [\[13\]](#)[\[14\]](#) This allows for the extension of the molecule into new regions of chemical space, which is critical for optimizing binding affinity and selectivity.
- **The C7-Methyl Carboxylate:** The ester can be easily hydrolyzed to the corresponding carboxylic acid. This acid is a common pharmacophore that can engage in ionic interactions or serve as a hydrogen bond donor/acceptor. Furthermore, the carboxylic acid can be converted into a diverse array of amides via standard peptide coupling protocols, a strategy frequently employed to improve pharmacokinetic properties and target engagement.[\[15\]](#)[\[16\]](#)

Therapeutic Potential: Indole-based compounds have shown efficacy as inhibitors of various biological targets, including protein kinases, tubulin, and histone deacetylases (HDACs).[\[2\]](#)[\[17\]](#) The structural features of **methyl 4-bromo-3-formyl-1H-indole-7-carboxylate** make it an ideal starting point for designing inhibitors for such targets. For example, the C3 position can be elaborated to mimic the trimethoxyphenyl (TMP) ring that binds to the colchicine site of tubulin, while the C4 and C7 positions can be modified to enhance potency and selectivity.[\[17\]](#)

Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be followed. The toxicological properties of **methyl 4-bromo-3-formyl-1H-indole-7-carboxylate** have not been fully investigated.[\[18\]](#)

- **Handling:** Always handle this compound in a well-ventilated chemical fume hood. Wear appropriate PPE, including safety glasses with side shields, a flame-retardant lab coat, and nitrile gloves. Avoid inhalation of dust and direct contact with skin and eyes.[\[18\]](#)

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[18]
- First Aid: In case of accidental contact, flush the affected skin or eyes with copious amounts of water for at least 15 minutes and seek immediate medical attention. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.[18]

Conclusion

Methyl 4-bromo-3-formyl-1H-indole-7-carboxylate is more than just a chemical; it is a strategic tool for innovation in medicinal chemistry. Its multifunctional nature provides a robust and flexible platform for the synthesis of novel, complex, and biologically active molecules. By enabling rapid diversification and systematic SAR studies, this building block empowers researchers to accelerate the discovery and development of next-generation therapeutics to address unmet medical needs.

References

- Boron-Catalyzed Formylation of Indoles Using Trimethyl Orthoformate as Carbonyl Source | ACS Omega - ACS Publications. (2025).
- 7-((5-Bromo-1H-indol-3-yl)(4-methoxyphenyl)methyl)
- 1H-Indole-3-carboxaldehyde: Synthesis and Reactions | Semantic Scholar. (2017). Semantic Scholar.
- How can synthesis 4-bromo indole and 4-methyl indole? - ResearchGate. (2023).
- Design, Synthesis and Evaluation of Indole Compounds as Novel Inhibitors targeting Gp41. (n.d.). Semantic Scholar.
- 1643573-87-8|Methyl 4-bromo-3-formyl-1H-indole-7-carboxyl
- Discovery of Primaquine–Indole Carboxamides with Cancer-Cell-Selective Antiprolifer
- Vilsmeier-Haack Reaction - Organic Chemistry Portal. (n.d.). Organic Chemistry Portal.
- Material Safety D
- Vilsmeier-Haack Formylation of Indoles - Benchchem. (2025). BenchChem.
- Indole-Containing Metal Complexes and Their Medicinal Applic
- Design, synthesis and evaluation of novel indole-2-carboxamides for growth inhibition of Mycobacterium tuberculosis and paediatric brain tumour cells - RSC Publishing. (2021). RSC Publishing.
- Safety Data Sheet - Regulations.gov. (2018).
- Synthetic strategies and therapeutic insights into FDA-approved indole-containing drugs. (2026). Taylor & Francis Online.

- Catalytic Vilsmeier-Haack Reactions for C1-Deuterated Formylation of Indoles. (2022). Organic Syntheses.
- Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applic
- Iron-Catalyzed C3-Formylation of Indoles with Formaldehyde and Aqueous Ammonia under Air - Organic Chemistry Portal. (2017). Organic Chemistry Portal.
- Vilsmeier–Haack reaction - Wikipedia. (n.d.). Wikipedia.
- Indole-Based Tubulin Inhibitors: Binding Modes and SARs Investig
- Safety Data Sheet Product name: NITOSEAL PY350 PART A - Lupin Systems. (2021). Lupin Systems.
- Supporting information Cu(II)- or Co(II)-Catalyzed C(SP3)-H Oxidation of N,N-Dimethylaminoethanol: Facile Synthesis of Methylene-Bridged Biindoles and 3-Formylindoles Selectively - Rsc.org. (n.d.). Rsc.org.
- Methyl 1H-indole-3-carboxyl

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Sources

- 1. Synthetic strategies and therapeutic insights into FDA-approved indole-containing drugs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. mdpi.com [mdpi.com]
- 3. Indole-Containing Metal Complexes and Their Medicinal Applications [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 1643573-87-8|Methyl 4-bromo-3-formyl-1H-indole-7-carboxylate|BLD Pharm [bldpharm.com]
- 6. mdpi.com [mdpi.com]
- 7. rsc.org [rsc.org]
- 8. One moment, please... [tetratek.com.tr]
- 9. Vilsmeier–Haack reaction - Wikipedia [en.wikipedia.org]
- 10. Organic Syntheses Procedure [orgsyn.org]

- 11. Iron-Catalyzed C3-Formylation of Indoles with Formaldehyde and Aqueous Ammonia under Air [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 12. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- 13. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 14. Design, Synthesis and Evaluation of Indole Compounds as Novel Inhibitors targeting Gp41 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. Discovery of Primaquine–Indole Carboxamides with Cancer-Cell-Selective Antiproliferative Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. Design, synthesis and evaluation of novel indole-2-carboxamides for growth inhibition of Mycobacterium tuberculosis and paediatric brain tumour cells ... - RSC Advances (RSC Publishing) DOI:10.1039/D0RA10728J [pubs.rsc.org]
- 17. Indole-Based Tubulin Inhibitors: Binding Modes and SARs Investigations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. [derthon.com](https://www.derthon.com) [[derthon.com](https://www.derthon.com)]
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